

Elomotecan hydrochloride solubility in DMSO

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Compound Focus: Elomotecan hydrochloride

CAS No.: 220997-99-9

Cat. No.: S548613

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Basic Properties & Solubility

Elomotecan hydrochloride is a potent dual inhibitor of topoisomerase I and II, belonging to the homocamptothecin family, and demonstrates higher anti-proliferative potency against tumor cells than some other reference drugs in its class [1] [2].

The table below summarizes its key chemical properties and available solubility data:

Property	Value / Description
CAS Number	220997-99-9 [1] [2]
Molecular Formula	$C_{29}H_{33}Cl_2N_3O_4$ [1] [2]
Molecular Weight	558.50 g/mol [1] [2]
Solubility in DMSO	100 mg/mL (approximately 179.05 mM) [1] [3]
Storage (Powder)	-20°C for 2 years [1] [2]
Storage (DMSO Stock)	6 months at -80°C; 2 weeks at 4°C [1] [2]

Recommended Protocol for Preparing a DMSO Stock Solution

The following protocol is a standardized guideline for preparing a stock solution, as specific, peer-reviewed methods for **Elomotecan hydrochloride** were not located in the searched literature.

Materials and Equipment

- **Active Compound:** **Elomotecan hydrochloride** powder [1].
- **Solvent:** Anhydrous, cell culture-grade Dimethyl Sulfoxide (DMSO).
- **Equipment:** Analytical balance, calibrated pipettes, sterile glass vials or microcentrifuge tubes, vortex mixer, and sonicator.

Solution Preparation

- **Calculation:** Determine the mass of powder required to achieve your desired stock concentration. For example, to prepare 1 mL of a 100 mg/mL stock solution, you would need to weigh 100 mg of **Elomotecan hydrochloride** powder.
- **Weighing:** Accurately weigh the calculated amount of the compound and transfer it to a clean vial.
- **Dissolution:** Add the appropriate volume of DMSO directly to the vial. To ensure complete dissolution, vortex the mixture vigorously for 1-2 minutes, followed by brief sonication in a water bath sonicator for up to 5 minutes. If any undissolved particles remain, continue alternating between vortexing and sonication until the solution is clear.
- **Aliquoting:** Immediately after the solution is clear, aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles and contamination.

Storage and Stability

- For **long-term storage** (up to 6 months), keep the aliquots at **-80°C** [1] [2].
- For **short-term use**, the stock solution can be kept at **4°C** for up to **2 weeks** [1] [2].
- Always note the date of preparation and concentration on the vial, and allow the solution to warm to room temperature before opening to prevent water condensation.

Critical Experimental Considerations

DMSO Off-Target Effects

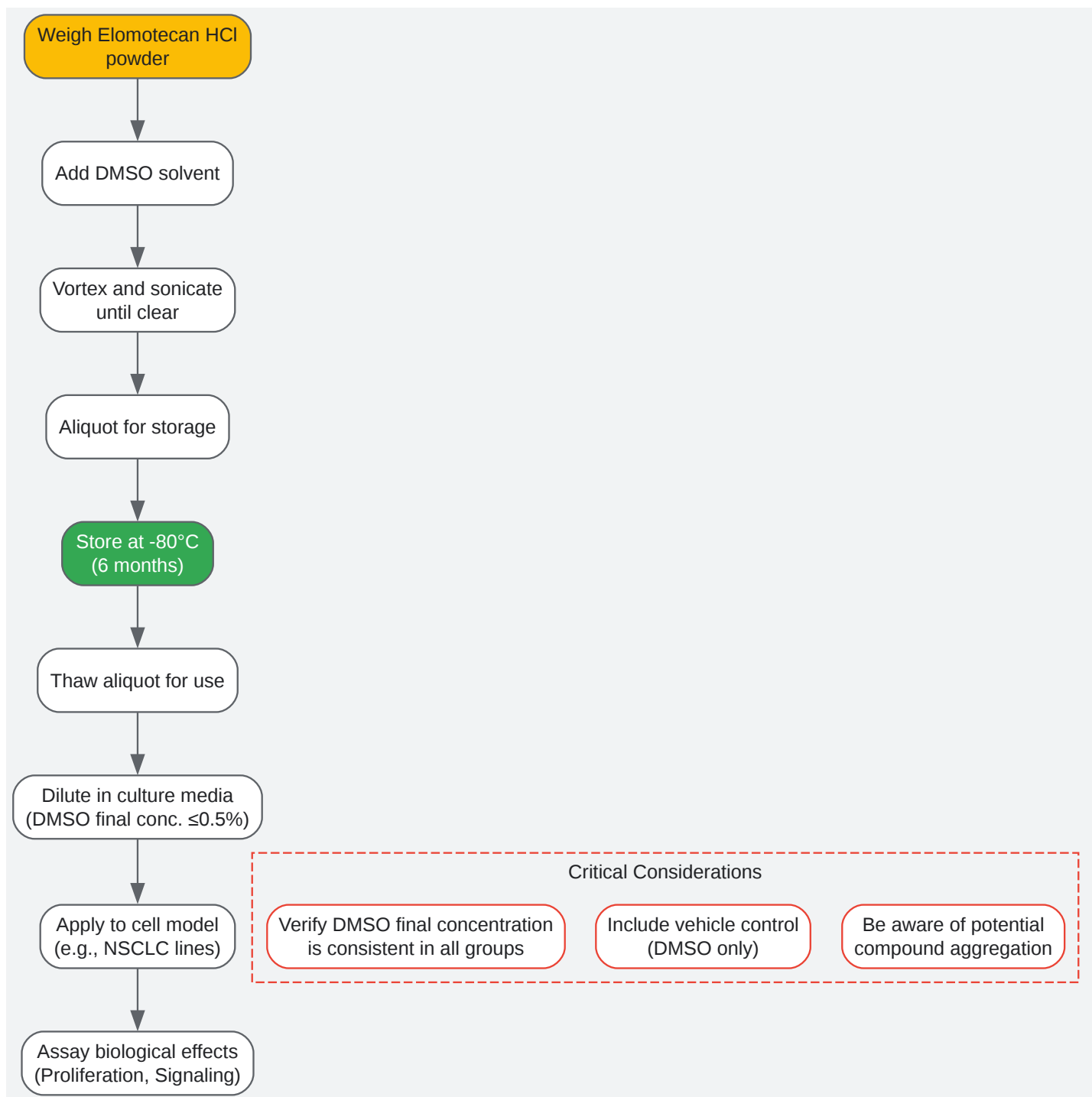
Even low concentrations of DMSO can have significant off-target effects in biological assays. One study found that DMSO concentrations as low as 0.004% (v/v) caused statistically significant changes in the expression and activation levels of numerous signaling proteins in lung cancer cell lines [4]. The effects were heterogeneous and depended on the cell line, DMSO concentration, and exposure time. It is crucial to keep the final concentration of DMSO constant across all experimental groups, including vehicle controls, and to use the lowest possible percentage (typically $\leq 0.5\%$ v/v for cell-based assays) to minimize solvent-mediated artifacts.

Potential for Self-Association

While specific aggregation data for **Elomotecan hydrochloride** is not available, related camptothecin analogs are known to self-associate in solution. A study on Irinotecan showed that it forms dimers and larger aggregates in DMSO at concentrations above 1 mM, which can influence its stability and activity [5]. Given the structural similarity, Elomotecan may exhibit similar behavior, especially in concentrated stock solutions. Be aware that this self-association could potentially affect the results of concentration-dependent experiments.

Experimental Workflow

The diagram below outlines the key steps for preparing and using an **Elomotecan hydrochloride** stock solution in a cell-based assay.



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Conclusion

Elomotecan hydrochloride is readily soluble in DMSO at least up to 100 mg/mL. Successful experimentation requires not only careful preparation and storage of the stock solution but also stringent control for DMSO-related off-target effects and awareness of potential compound-specific behaviors like aggregation. The provided protocol offers a foundation for handling this compound, though researchers should validate and optimize conditions for their specific experimental systems.

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References

1. Elomotecan hydrochloride Datasheet DC Chemicals [dcchemicals.com]
2. Elomotecan hydrochloride|CAS 220997-99-9 [dcchemicals.com]
3. Irinotecan hydrochloride Datasheet [selleckchem.com]
4. Heterogeneous Off-Target Effects of Ultra-Low Dose ... [pubmed.ncbi.nlm.nih.gov]
5. Aggregation properties and structural studies of anticancer ... [sciencedirect.com]

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